Application Notes: Tandem Reduction-Cyclization Reactions in Pyrrolidine Synthesis

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Compound of Interest	
Compound Name:	*1-Isopropyl-5-oxopyrrolidine-3-carboxylic acid*
CAS No.:	*299920-47-1*
Cat. No.:	*B180158*

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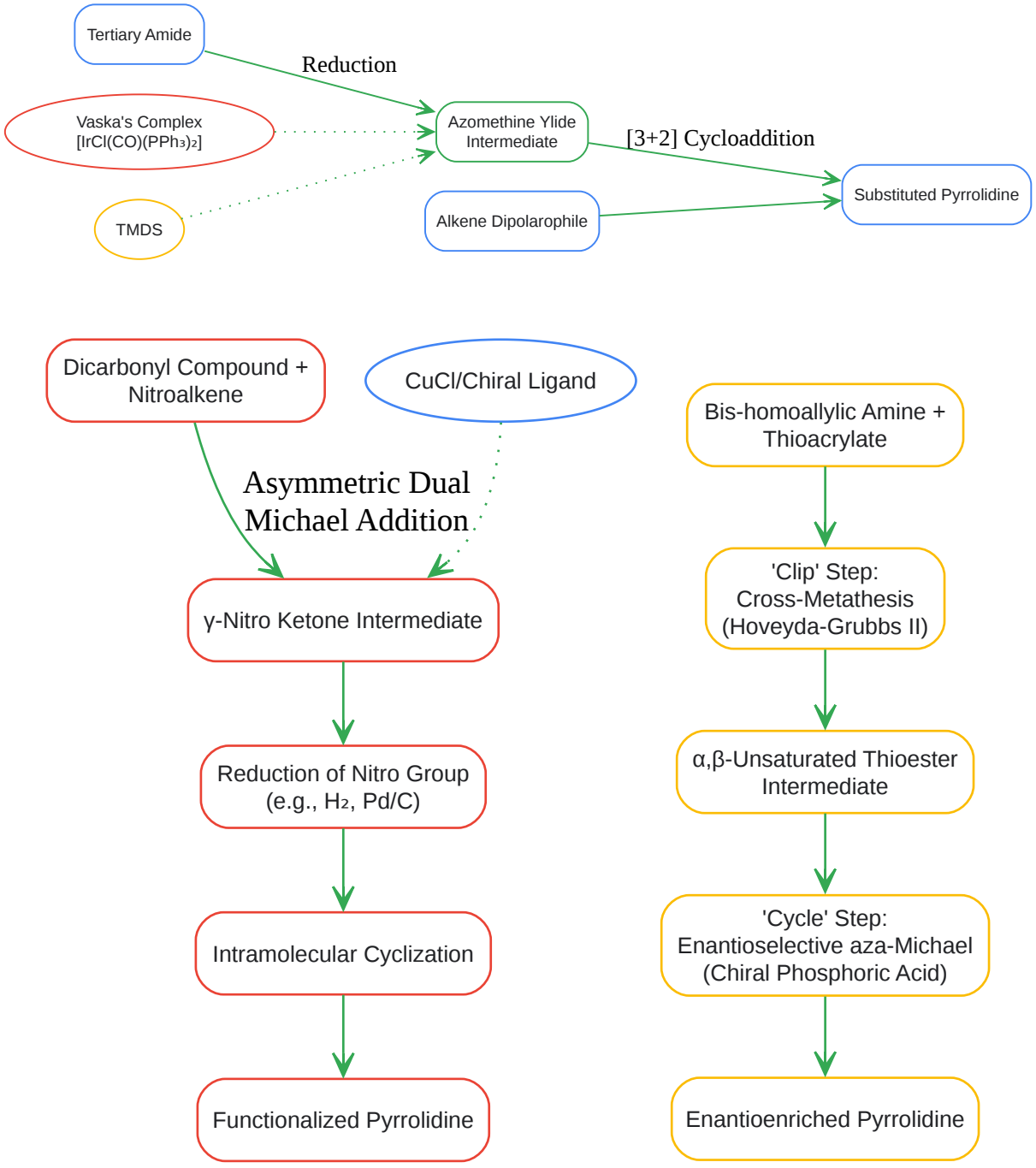
These application notes provide detailed protocols and comparative data for the synthesis of pyrrolidines using tandem reduction-cyclization reactions. The pyrrolidine scaffold is a crucial component in a vast array of pharmaceuticals and natural products, making its efficient and stereocontrolled synthesis a significant focus in medicinal chemistry and drug discovery. Tandem reactions, by combining multiple synthetic steps into a single operation, offer a streamlined approach to complex molecule synthesis, reducing waste and improving overall efficiency.

Iridium-Catalyzed Reductive Generation of Azomethine Ylides for [3+2] Cycloaddition

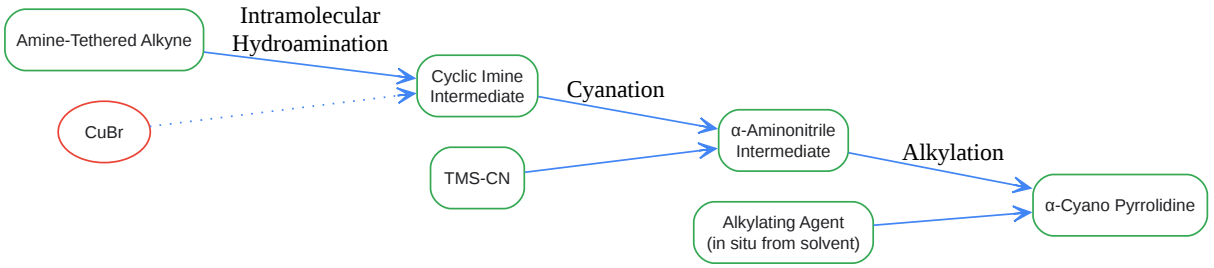
This method, developed by the Dixon group, provides a versatile route to highly substituted pyrrolidines through the in-situ formation of azomethine ylides from tertiary amides, followed by a [3+2] cycloaddition with an alkene. This approach is notable for its mild reaction conditions and broad substrate scope.[1][2]

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Signaling Pathway Diagram



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References

- 1. General Pyrrolidine Synthesis via Iridium-Catalyzed Reductive Azomethine Ylide Generation from Tertiary Amides and Lactams - PMC [pmc.ncbi.nlm.nih.gov]
- 2. General Pyrrolidine Synthesis via Iridium-Catalyzed Reductive Azomethine Ylide Generation from Tertiary Amides and Lactams - PubMed [pubmed.ncbi.nlm.nih.gov]
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